

Application Notes: Determination of Water Hardness by Complexometric Titration with CDTA

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Compound of Interest

Compound Name:	Cyclohexanediaminetetraacetic acid
CAS No.:	25637-70-1
Cat. No.:	B1258398

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Introduction

Water hardness is a measure of the total concentration of dissolved divalent metal ions, primarily calcium (Ca^{2+}) and magnesium (Mg^{2+}). While other ions such as iron and manganese can contribute, their concentrations are typically negligible in most water sources. The quantification of water hardness is crucial for industrial, domestic, and scientific applications to prevent issues like scale formation and to ensure water quality. Complexometric titration is a standard analytical method for determining water hardness. This protocol details the use of 1,2-Cyclohexylenedinitrilotetraacetic acid (CDTA) as the chelating agent. CDTA, a hexadentate ligand, forms stable, 1:1 stoichiometric complexes with Ca^{2+} and Mg^{2+} ions. The endpoint of the titration is identified using a metallochromic indicator, which exhibits a distinct color change upon the complete complexation of the metal ions by CDTA. While Ethylenediaminetetraacetic acid (EDTA) is more commonly used, CDTA can also be an effective titrant.^{[1][2][3]}

Principle of the Method

The determination of total water hardness using CDTA is based on a direct complexometric titration. A buffered water sample is titrated with a standardized solution of the disodium salt of CDTA. A metallochromic indicator, such as Eriochrome Black T (EBT) or Calmagite, is added to the water sample, forming a colored complex with a small fraction of the Ca^{2+} and Mg^{2+} ions.[2][4][5] During the titration, CDTA first reacts with the free Ca^{2+} and Mg^{2+} ions. Near the equivalence point, the CDTA displaces the indicator from its metal complexes, resulting in a sharp color change that signals the endpoint of the titration.[5] To ensure a sharp endpoint, the titration is performed at a pH of approximately 10, maintained by an ammonia-ammonium chloride buffer.[3][6]

Experimental Protocols

Reagent and Solution Preparation

- Standard 0.01 M CDTA Solution:
 - Accurately weigh approximately 3.644 g of the disodium salt of 1,2-Cyclohexylenedinitrilotetraacetic acid (CDTA, dihydrate, formula weight: 364.4 g/mol).
 - Dissolve the weighed CDTA in 800 mL of deionized water in a 1 L volumetric flask.
 - Gently heat and stir if necessary to facilitate dissolution.
 - Once cooled to room temperature, dilute to the 1 L mark with deionized water and mix thoroughly. Store in a polyethylene bottle.
- Ammonia-Ammonium Chloride Buffer (pH 10):
 - Dissolve 16.9 g of ammonium chloride (NH_4Cl) in 143 mL of concentrated ammonium hydroxide (NH_4OH).
 - Add 1.25 g of the magnesium salt of EDTA or CDTA to sharpen the endpoint.
 - Dilute to 250 mL with deionized water.[6] Store in a tightly sealed container.
- Eriochrome Black T (EBT) Indicator Solution:
 - Dissolve 0.5 g of Eriochrome Black T in 100 mL of triethanolamine or a suitable alcohol.[7]

- Alternatively, a dry powder mixture can be prepared by grinding 0.5 g of EBT with 100 g of sodium chloride.^[7]
- Standard Calcium Carbonate Solution (0.01 M):
 - Accurately weigh 1.000 g of anhydrous calcium carbonate (CaCO_3), previously dried at 110°C for 2 hours.
 - Transfer to a 1 L volumetric flask.
 - Add 1:1 hydrochloric acid (HCl) dropwise until the CaCO_3 has completely dissolved.
 - Add 200 mL of deionized water and boil for a few minutes to expel CO_2 .
 - Cool and add a few drops of methyl red indicator, then add 3 N ammonium hydroxide or 1:1 HCl until an intermediate orange color is obtained.
 - Dilute to the 1 L mark with deionized water. 1 mL of this solution is equivalent to 1 mg of CaCO_3 .^[7]

Standardization of the 0.01 M CDTA Solution

- Pipette 25.00 mL of the standard 0.01 M CaCO_3 solution into a 250 mL Erlenmeyer flask.
- Add 1-2 mL of the pH 10 buffer solution.
- Add a small amount of EBT indicator powder or 1-2 drops of the indicator solution. The solution should turn wine-red.^[6]
- Titrate with the prepared 0.01 M CDTA solution from a burette until the color changes from wine-red to blue.^{[4][6]}
- Record the volume of CDTA solution used.
- Repeat the titration at least two more times to obtain concordant results.
- Calculate the exact molarity of the CDTA solution.

Determination of Total Water Hardness in a Sample

- Pipette 50.00 mL of the water sample into a 250 mL Erlenmeyer flask. If high hardness is expected, use a smaller volume and dilute to 50 mL with deionized water.[\[6\]](#)
- Add 1-2 mL of the pH 10 buffer solution.
- Add EBT indicator (powder or solution) until a wine-red color develops.[\[4\]](#)
- Titrate with the standardized 0.01 M CDTA solution until the color changes to blue.[\[4\]](#)[\[6\]](#)
- Record the volume of CDTA titrant consumed.
- Perform the titration in triplicate for accuracy.

Calculation of Total Water Hardness

Total hardness as mg/L CaCO_3 = $(A \times M \times 100.09) / V$

Where:

- A = Volume of CDTA solution used for the sample titration (in mL)
- M = Molarity of the CDTA solution (in mol/L)
- 100.09 = Molar mass of CaCO_3 (in g/mol)
- V = Volume of the water sample (in L)

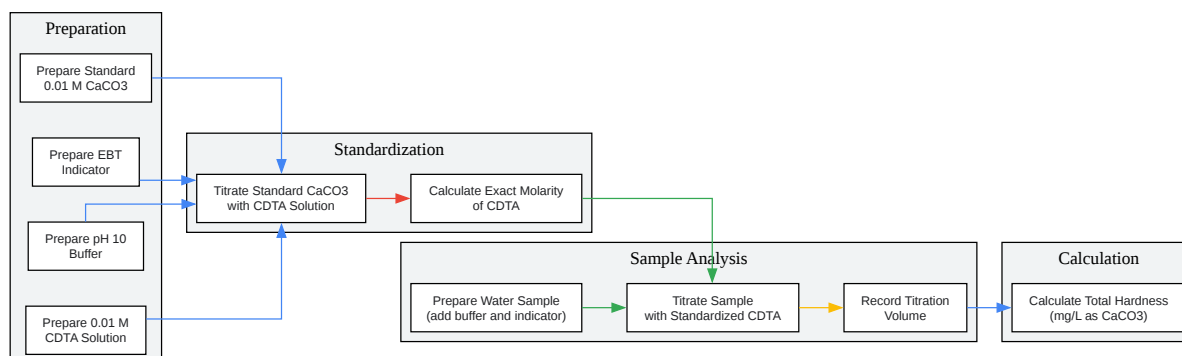
Data Presentation

The following table summarizes hypothetical titration data for the standardization of the CDTA solution and the determination of total hardness in two water samples.

Analysis	Trial 1	Trial 2	Trial 3	Average
Standardization of CDTA				
Volume of 0.01 M CaCO_3 (mL)	25.00	25.00	25.00	25.00
Volume of CDTA (mL)	24.95	25.05	25.00	25.00
Calculated Molarity of CDTA (M)	0.01002	0.00998	0.01000	0.01000
Water Sample A (50 mL)				
Volume of CDTA (mL)	12.50	12.55	12.45	12.50
Total Hardness (mg/L CaCO_3)	250.2	251.2	249.2	250.2
Water Sample B (50 mL)				
Volume of CDTA (mL)	7.80	7.75	7.85	7.80
Total Hardness (mg/L CaCO_3)	156.1	155.1	157.1	156.1

Mandatory Visualization

The following diagram illustrates the logical workflow for the determination of water hardness using CDTA titration.



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Caption: Workflow for water hardness determination by CDTA titration.

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- To cite this document: BenchChem. [Application Notes: Determination of Water Hardness by Complexometric Titration with CDTA]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1258398/docs#application-notes-determination-of-water-hardness-by-complexometric-titration-with-cdta\]](https://www.benchchem.com/product/b1258398/docs#application-notes-determination-of-water-hardness-by-complexometric-titration-with-cdta)

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